

Triphenylaluminum: A Comprehensive Technical Guide to Hazards and Safety

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminum, triphenyl-

Cat. No.: B1628552

[Get Quote](#)

For researchers, scientists, and drug development professionals, understanding the inherent risks and proper handling protocols for highly reactive reagents is paramount.

Triphenylaluminum ($(\text{C}_6\text{H}_5)_3\text{Al}$), a powerful Lewis acid and versatile reagent in organic synthesis, falls squarely into this category.^{[1][2]} This guide provides an in-depth overview of the hazards associated with triphenylaluminum and outlines essential safety precautions and handling procedures to ensure its safe use in a laboratory setting.

Physicochemical Properties and Hazard Profile

Triphenylaluminum is a white crystalline solid that is highly reactive, particularly with water and air.^{[1][3]} Its utility as a reagent is directly linked to its hazardous nature, necessitating stringent safety measures.

Quantitative Data Summary

The following tables summarize the key physicochemical properties and hazard classifications for triphenylaluminum.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₅ Al	[2] [4]
Molecular Weight	258.29 g/mol	[2]
Melting Point	237 °C	[2] [4]
Boiling Point	245 °C	[3]
Flash Point	17 °C	[2] [4]
Density	0.868 g/mL at 25 °C	[2] [4]

Hazard Classification	Code	Description	Source
Flammable Liquids	H225	Highly flammable liquid and vapor	[3][5]
Pyrophoric Solids	H250	Catches fire spontaneously if exposed to air	[3][5]
Substances which in contact with water, emit flammable gases	H260	In contact with water releases flammable gases which may ignite spontaneously	[3][5]
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage	[3][5]
Serious Eye Damage/Eye Irritation	H318	Causes serious eye damage	[3][5]
Irritating to the respiratory system	R37	Irritating to the respiratory system	[4]
Harmful to aquatic organisms	R52/53	Harmful to aquatic organisms, may cause long-term adverse effects in the aquatic environment	[4]

Reactivity and Hazards

The primary hazards of triphenylaluminum stem from its extreme reactivity.

- **Pyrophoricity:** Triphenylaluminum is pyrophoric, meaning it can ignite spontaneously upon contact with air.[3][5] This necessitates handling under an inert atmosphere (e.g., nitrogen or argon).[3]

- **Water Reactivity:** It reacts violently with water and protic solvents, releasing flammable gases that can ignite.^{[2][3]} This reaction is exothermic and can be explosive.
- **Corrosivity:** Triphenylaluminum is corrosive and can cause severe burns to the skin and eyes upon contact.^{[3][4][5]}

Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is critical when working with triphenylaluminum. The following procedures are based on established laboratory practices.

General Handling Precautions

- **Inert Atmosphere:** All operations involving triphenylaluminum must be conducted in a glovebox or under a positive pressure of an inert gas like nitrogen or argon.^[6] All glassware must be thoroughly dried, often by flame-drying under a stream of inert gas, before use.^[6]
- **Personal Protective Equipment (PPE):** Always wear suitable protective clothing, chemical-resistant gloves, and eye/face protection (safety glasses and a face shield).^[4]
- **Ventilation:** Work in a well-ventilated area, preferably within a fume hood, to avoid inhalation of any dust or fumes.^[7]

Storage

- Store triphenylaluminum in a tightly closed container under an inert atmosphere.
- Keep it in a cool, dry, and well-ventilated area away from sources of ignition, water, and incompatible materials.^[4]

Spill Management

In the event of a spill, immediate and appropriate action is crucial.

- **Evacuate:** Evacuate all non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.

- **Containment:** If the spill is small and manageable, cover it with a dry, inert absorbent material such as sand, dry lime, or soda ash. Do not use water or combustible materials.
- **Collection:** Carefully collect the absorbed material into a dry, covered container for disposal.
- **Decontamination:** Decontaminate the spill area with a suitable solvent, followed by washing with soap and water, ensuring all residues are removed.

Emergency Procedures

Fire Extinguishing

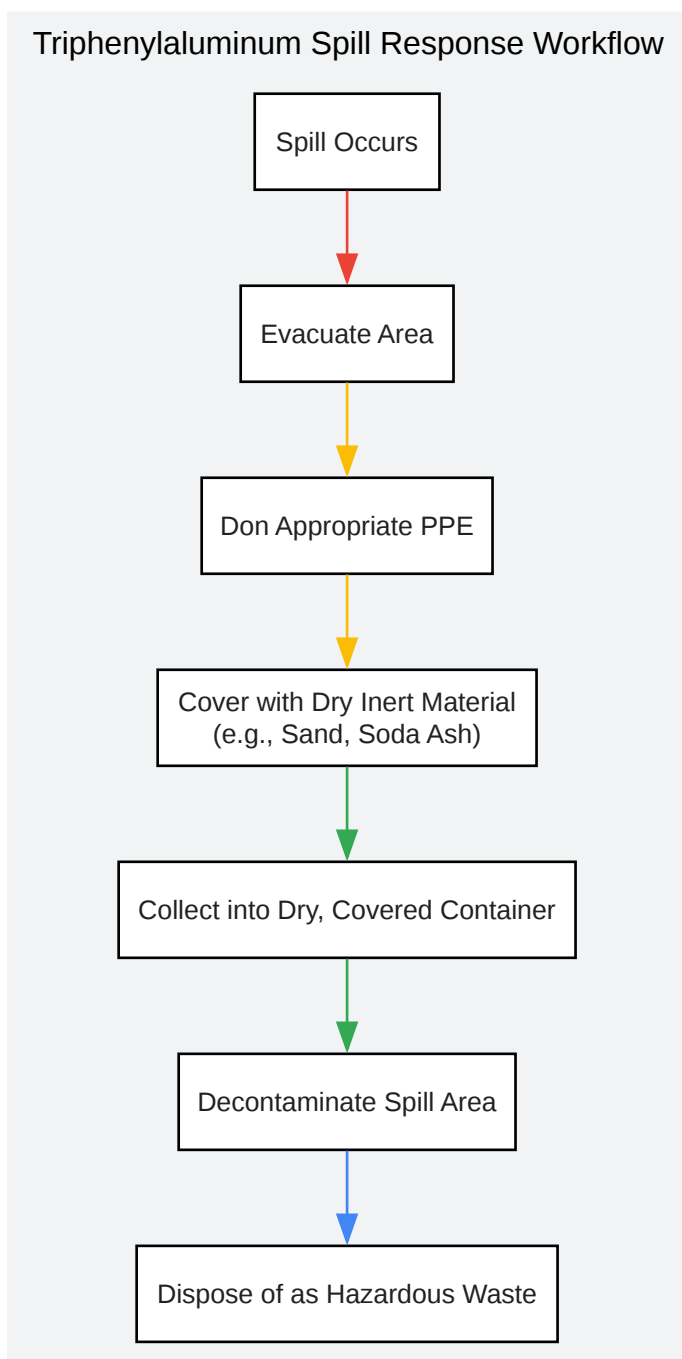
- Do NOT use water, carbon dioxide, or halogenated extinguishing agents.
- Use a Class D fire extinguisher (for combustible metals) or dry chemical powder. Dry sand can also be used to smother the fire.[\[4\]](#)

First Aid

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[7\]](#)
- **Ingestion:** Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

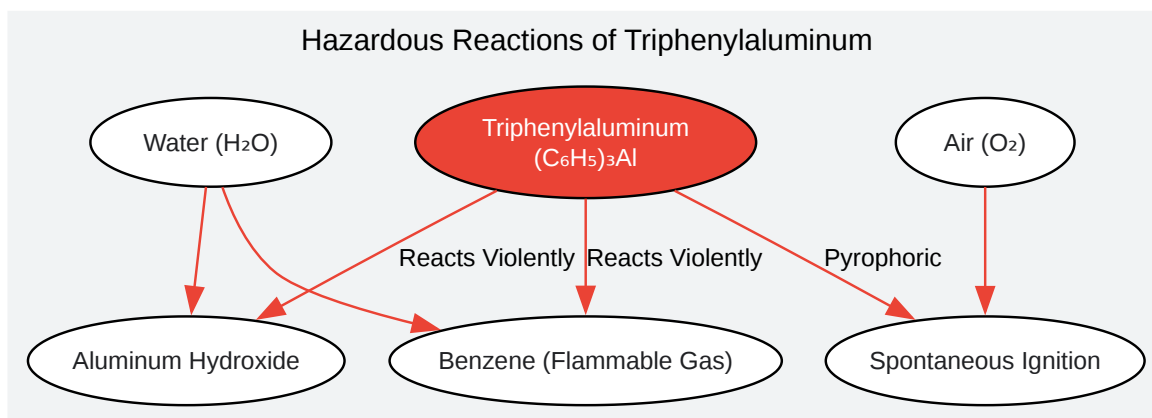
Visualizing Workflows and Reactions

To further clarify the safety protocols and chemical hazards, the following diagrams illustrate key processes.



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a triphenylaluminum spill.



[Click to download full resolution via product page](#)

Caption: Hazardous reactions of triphenylaluminum with water and air.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Aluminum, triphenyl- | 841-76-9 | Benchchem [benchchem.com]
- 2. Cas 841-76-9,ALUMINUM TRIPHENYL | lookchem [lookchem.com]
- 3. Buy Aluminum, triphenyl- | 841-76-9 [smolecule.com]
- 4. chembk.com [chembk.com]
- 5. Aluminum, triphenyl- | C18H15Al | CID 16684219 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Triphenylaluminum: A Comprehensive Technical Guide to Hazards and Safety]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1628552#understanding-triphenylaluminum-hazards-and-safety-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com